

Navigating SM-21 Maleate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: SM-21 maleate

Cat. No.: B15618749

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A comprehensive technical support center is now available for researchers, scientists, and drug development professionals working with **SM-21 maleate**. This resource provides in-depth troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to address common challenges encountered during research, particularly concerning solubility and experimental application.

SM-21 maleate is a potent and selective sigma-2 (σ_2) receptor antagonist known to enhance the release of acetylcholine at central muscarinic synapses.[1][2][3] The sigma-2 receptor, identified as transmembrane protein 97 (TMEM97), is implicated in various cellular processes, including calcium signaling and cholesterol homeostasis.[4][5] Despite its promise in neuroscience research, practical challenges with its solubility and application can hinder experimental success. This guide aims to provide clear and actionable solutions to these issues.

Solubility and Stock Solution Preparation

Proper dissolution and storage of **SM-21 maleate** are critical for reproducible experimental outcomes. The following table summarizes its solubility in common laboratory solvents.

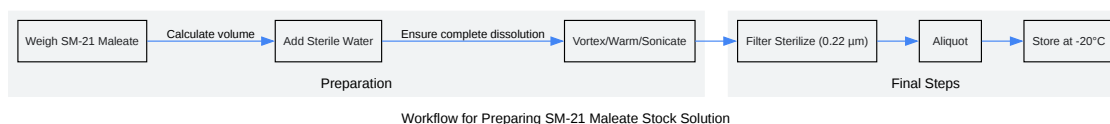
Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	25	11.35	May require gentle warming and sonication to fully dissolve.
DMSO	Soluble	Not specified	A common solvent for creating high-concentration stock solutions.
PBS (pH 7.4)	Information not readily available	Information not readily available	Expected to be similar to water, but verification is recommended.
Ethanol	Information not readily available	Information not readily available	Use with caution as it may not be suitable for all cell types.

Data compiled from publicly available datasheets.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocol: Preparation of a 10 mM Stock Solution in Water

- Weighing: Accurately weigh out the desired amount of **SM-21 maleate** powder (Molecular Weight: 453.92 g/mol).[\[2\]](#)[\[3\]](#) For example, for 1 mL of a 10 mM stock, weigh 4.54 mg.
- Dissolution: Add the appropriate volume of sterile, purified water.
- Solubilization: Vortex the solution for 1-2 minutes. If the compound does not fully dissolve, warm the solution to 37°C in a water bath for 5-10 minutes and sonicate briefly.
- Sterilization: Filter-sterilize the stock solution through a 0.22 µm syringe filter.

- Storage: Aliquot the stock solution into sterile microcentrifuge tubes and store at -20°C for long-term use. For short-term storage (up to a few weeks), 4°C is acceptable.[8] Avoid repeated freeze-thaw cycles.



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